

An In-depth Technical Guide to N-Ethylpropionamide: Molecular Structure and Weight

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Compound of Interest

Compound Name: *N-Ethylpropionamide*

Cat. No.: *B1205720*

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This technical guide provides a comprehensive overview of the molecular structure, weight, and key physicochemical properties of **N-Ethylpropionamide**. It includes detailed experimental protocols for its characterization and visualizations to aid in understanding its structure and analytical workflow.

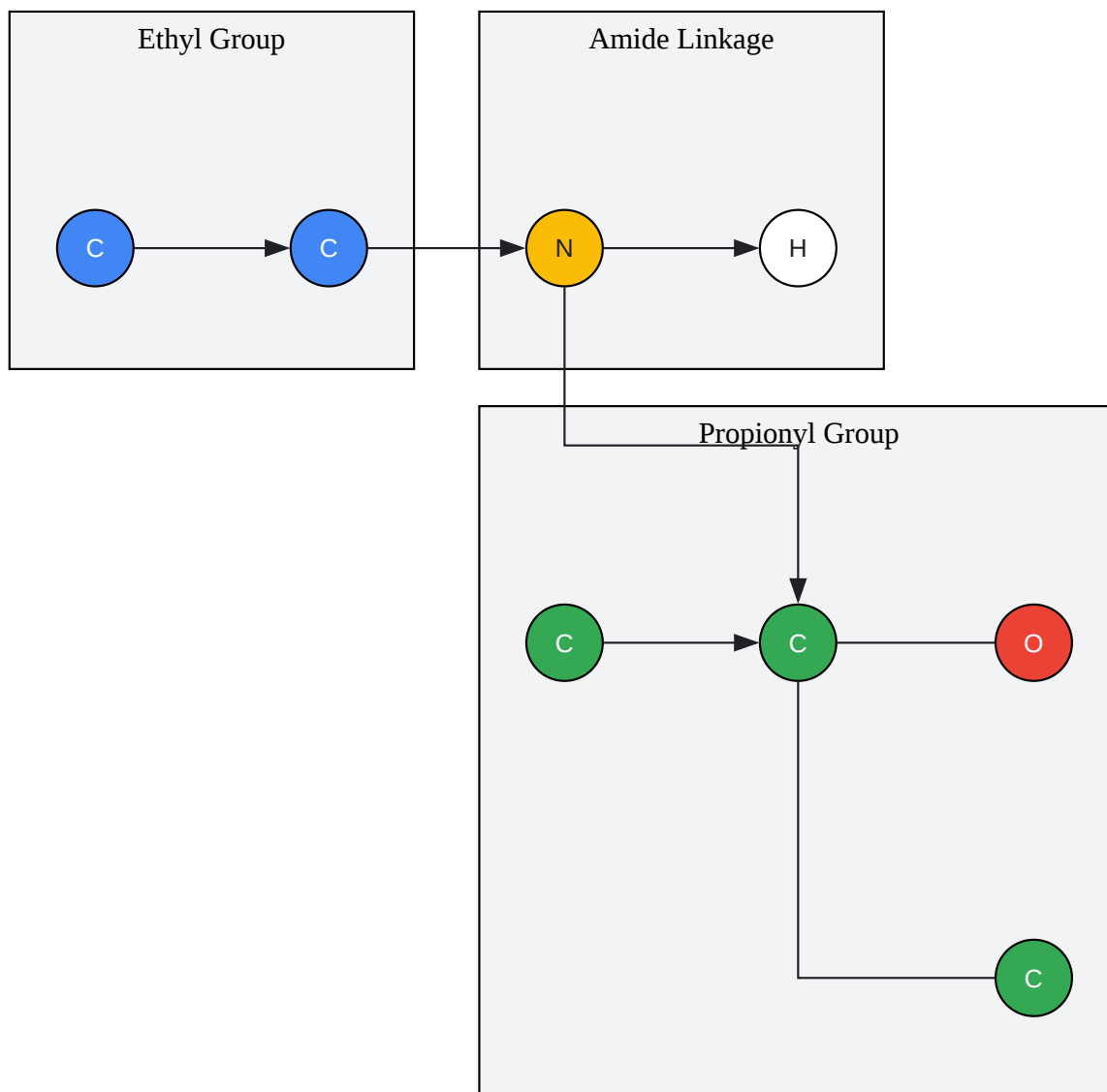
Quantitative Data Summary

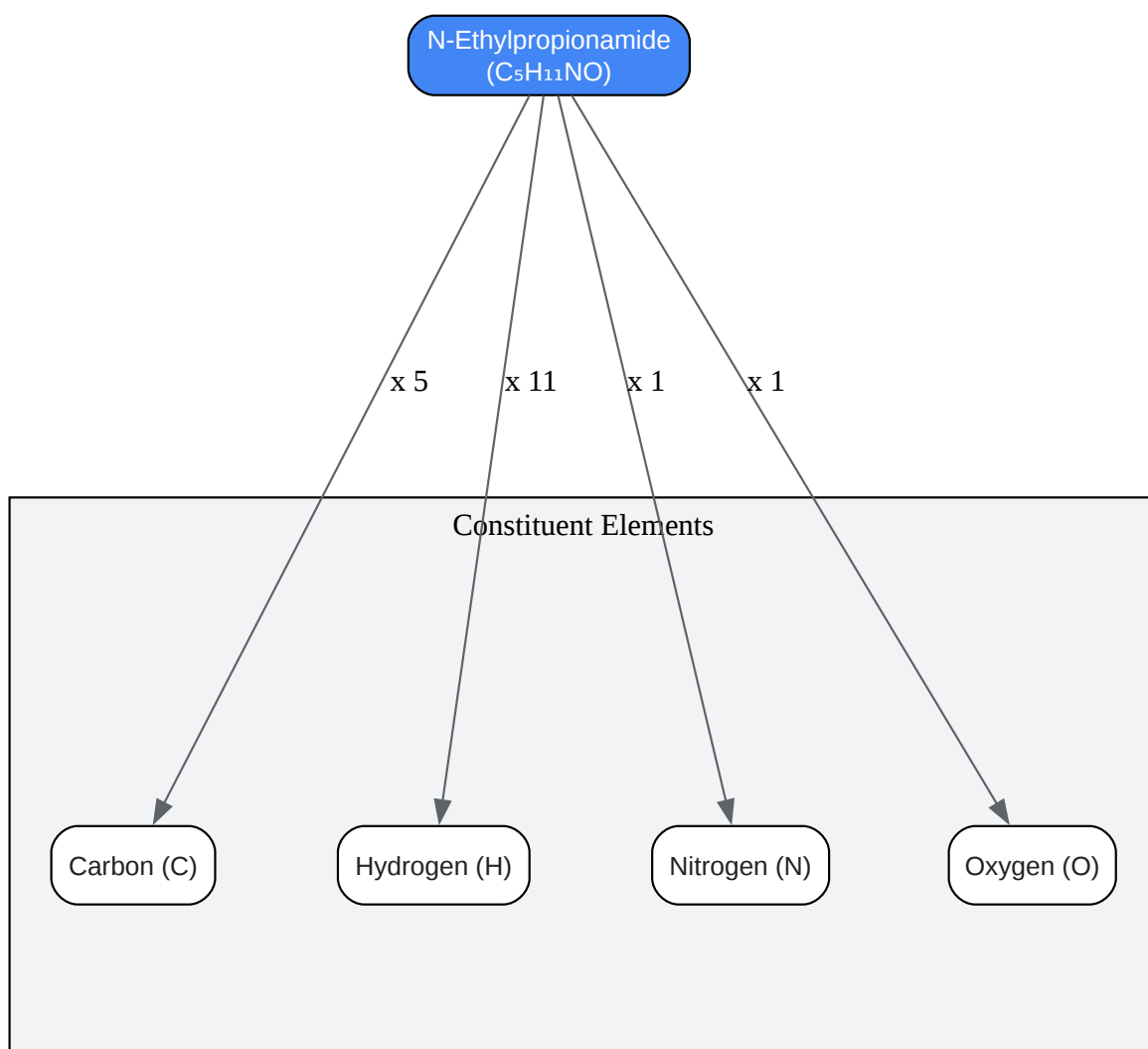
The following table summarizes the key quantitative data for **N-Ethylpropionamide**.

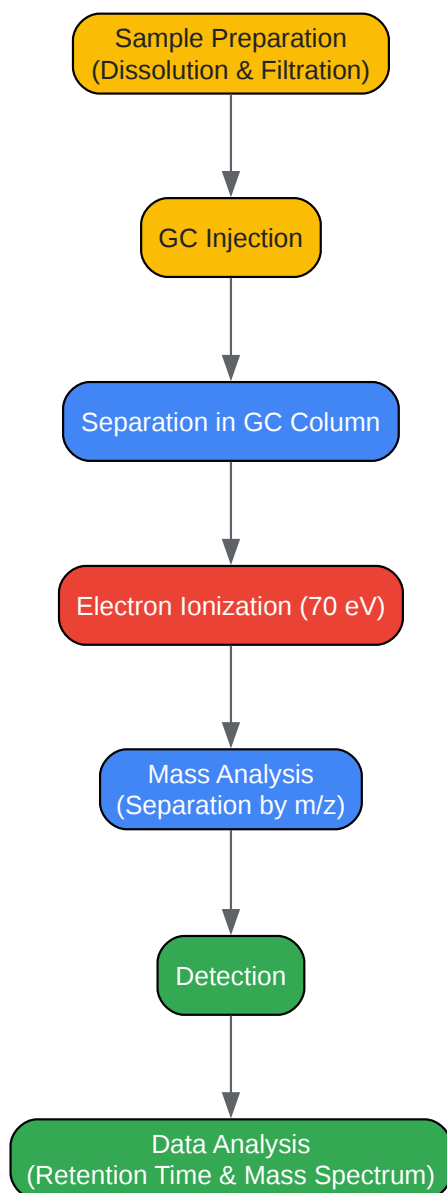
Property	Value	Reference(s)
Molecular Formula	C ₅ H ₁₁ NO	[1]
Molecular Weight	101.15 g/mol	[1]
IUPAC Name	N-ethylpropanamide	[1]
CAS Number	5129-72-6	[1]
Density	0.91 g/cm ³	[2]
Boiling Point	116 °C / 25 mmHg	[2]
Refractive Index	1.4340 - 1.4370	[2]
Water Solubility	12.7 g/L (Predicted)	[3]
logP	0.98 (Predicted)	[3]
Polar Surface Area	32.59 Å ² (Predicted)	[3]

Molecular Structure

N-Ethylpropionamide is a secondary carboxylic acid amide, characterized by a propionyl group attached to the nitrogen atom of an ethylamine.[3]







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References

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